

Introduction: Navigating the Chemistry of Pyrazole Aldehydes

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *1-ethyl-1H-pyrazole-5-carbaldehyde*

CAS No.: 902837-62-1

Cat. No.: B1588681

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1-ethyl-1H-pyrazole-5-carbaldehyde is a heterocyclic organic compound featuring a pyrazole ring functionalized with both an ethyl group and a reactive aldehyde moiety. Pyrazole derivatives are a cornerstone of modern medicinal and agricultural chemistry, forming the structural core of numerous pharmaceuticals and agrochemicals.[1][2] The aldehyde group, in particular, serves as a versatile synthetic handle, allowing for a wide array of chemical transformations to build more complex molecular architectures.[3] This reactivity, however, necessitates a thorough understanding of the compound's potential hazards and the implementation of rigorous safety protocols. This guide provides drug development professionals and researchers with a comprehensive framework for the safe handling, storage, and disposal of **1-ethyl-1H-pyrazole-5-carbaldehyde**, grounded in established safety principles and field-proven experience.

Section 1: Hazard Identification and GHS Classification

A foundational aspect of laboratory safety is a precise understanding of a chemical's intrinsic hazards. While a specific Safety Data Sheet (SDS) for **1-ethyl-1H-pyrazole-5-carbaldehyde** is not publicly aggregated, a robust hazard profile can be constructed by examining closely related analogs such as 1-ethyl-1H-pyrazole-4-carbaldehyde and 1-methyl-1H-pyrazole-5-carboxaldehyde.[4][5] The Globally Harmonized System (GHS) provides a standardized language for communicating these hazards.[6]

The primary hazards associated with this class of compounds stem from their potential for irritation and acute toxicity upon exposure through various routes.[4][5] The aldehyde functional group can be particularly irritating to the skin, eyes, and respiratory system.

Table 1: GHS Hazard Classification for Structurally Similar Pyrazole Aldehydes | Hazard Class | GHS Hazard Code | Hazard Statement | Signal Word | Pictogram | | :--- | :--- | :--- | :--- | :--- | | Acute Toxicity, Oral | H302 | Harmful if swallowed.[4][7] | Warning |

| | Acute Toxicity, Dermal | H312 | Harmful in contact with skin.[4] | Warning | | | Skin Corrosion/Irritation | H315 | Causes skin irritation.[4][8] | Warning | | | Serious Eye Damage/Irritation | H319 | Causes serious eye irritation.[4][8] | Warning | | | Acute Toxicity, Inhalation | H332 | Harmful if inhaled.[4] | Warning | | | Specific target organ toxicity, single exposure | H335 | May cause respiratory irritation.[4][8] | Warning | |

Section 2: Risk Assessment and Mitigation

Protocols

A proactive approach to safety involves not just identifying hazards but actively mitigating the associated risks. This is achieved through a multi-layered strategy encompassing engineering controls, appropriate personal protective equipment (PPE), and meticulous handling procedures.

Engineering Controls: The First Line of Defense

The primary engineering control for handling **1-ethyl-1H-pyrazole-5-carbaldehyde** is a properly functioning chemical fume hood.[9] This is non-negotiable. The causality is clear: a fume hood provides constant exhaust ventilation, capturing and removing vapors, mists, or dusts at the source, thereby preventing inhalation exposure and minimizing the concentration of the chemical in the laboratory atmosphere.[10] All weighing, transferring, and reaction workups involving this compound must be conducted within the sash of a fume hood. Additionally, an eyewash station and safety shower must be readily accessible and unobstructed.[10]

Personal Protective Equipment (PPE): A Self-Validating Barrier

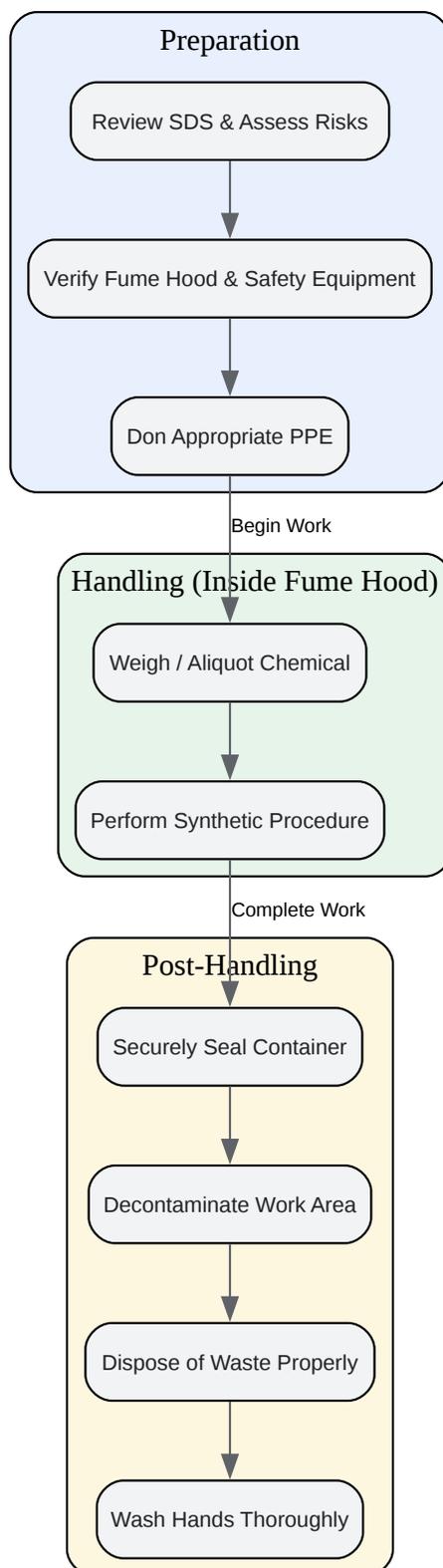
PPE is the essential barrier between the researcher and the chemical. The selection of PPE must be deliberate and based on the specific hazards identified.

- **Eye and Face Protection:** Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[10\]](#)[\[11\]](#) A face shield should be worn over safety goggles during procedures with a higher risk of splashing or vigorous reaction.[\[12\]](#)
- **Skin Protection:** A flame-resistant lab coat should be worn and kept fully buttoned.[\[12\]](#) Disposable nitrile gloves are suitable for providing protection against incidental contact.[\[12\]](#) It is critical to inspect gloves for any signs of degradation or puncture before use and to change them immediately if contamination occurs. For prolonged handling or immersion, consult the glove manufacturer's compatibility charts.
- **Respiratory Protection:** If engineering controls fail or during a large spill response where vapor concentrations may exceed exposure limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used by trained personnel.[\[10\]](#)[\[13\]](#)

Standard Operating Procedure (SOP) for Safe Handling

- **Preparation:** Before handling, review the Safety Data Sheet (SDS) for this or a closely related compound. Ensure the fume hood is operational and the work area is clean and uncluttered.
- **Donning PPE:** Put on a lab coat, chemical safety goggles, and the appropriate gloves.
- **Aliquotting:** Conduct all transfers of the chemical within the fume hood. Use a spatula for solids or a calibrated pipette for liquids to minimize the risk of spills. Avoid generating dust or aerosols.[\[9\]](#)[\[13\]](#)
- **Reaction Setup:** If using in a reaction, ensure the apparatus is securely clamped and that any potential exothermic reactions are anticipated and can be controlled (e.g., with an ice bath).
- **Post-Handling:** Tightly close the container after use.[\[11\]](#) Decontaminate the work surface with an appropriate solvent and cleaning agent.

- Doffing PPE: Remove gloves first, avoiding contact with the outside of the glove. Remove the lab coat and goggles.
- Hygiene: Wash hands thoroughly with soap and water after handling is complete.[14]



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Caption: Workflow for the safe handling of **1-ethyl-1H-pyrazole-5-carbaldehyde**.

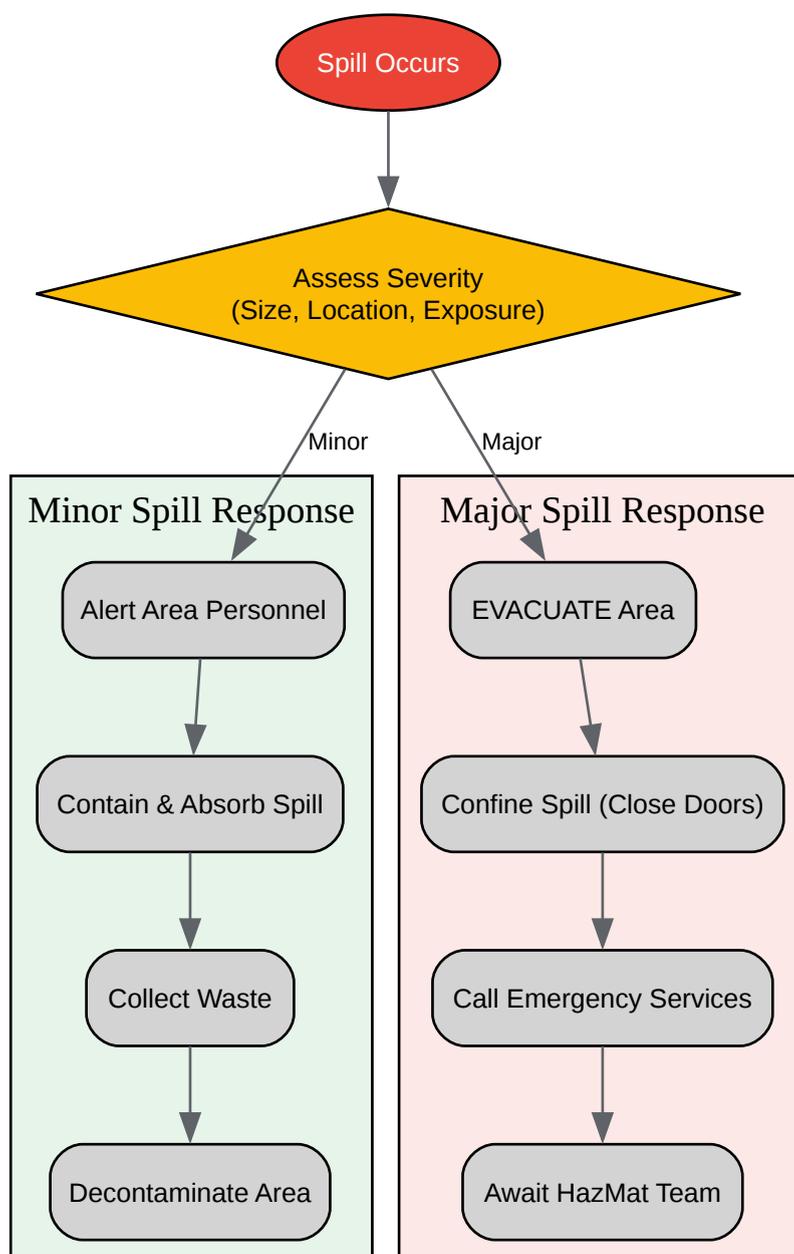
Section 3: Emergency Procedures

Preparedness is paramount for mitigating the consequences of an accidental release or exposure. All laboratory personnel must be familiar with these procedures.

Spill Response

The response to a spill is dictated by its scale and location.[\[15\]](#)

- Minor Spill (less than 100 mL, contained within a fume hood):
 - Alert personnel in the immediate area.
 - Ensure your PPE is intact. If necessary, upgrade to more resistant gloves.
 - Cover the spill with a compatible absorbent material, such as vermiculite or a chemical absorbent pad, working from the outside in to prevent spreading.[\[16\]](#)
 - Carefully collect the absorbed material using non-sparking tools and place it into a designated, sealable hazardous waste container.[\[13\]](#)
 - Clean the spill area with a detergent solution, followed by water.[\[17\]](#)
 - Label the waste container and arrange for disposal through your institution's environmental health and safety (EHS) office.[\[16\]](#)
- Major Spill (large volume, outside of a fume hood, or any spill involving personnel exposure):
 - EVACUATE the area immediately.[\[18\]](#)
 - If safe to do so, close the doors to confine the vapors.[\[18\]](#)
 - Activate the nearest fire alarm to alert building occupants.
 - From a safe location, call your institution's emergency number or 911.
 - Provide details about the spilled chemical, its location, and any injuries.
 - Do not re-enter the area. Await the arrival of the trained emergency response team.



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Caption: Decision workflow for emergency spill response.

First Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury.[13]

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.[13]

- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water and soap for at least 15 minutes.[7][17] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with a gentle but steady stream of water for at least 15 minutes at an eyewash station, holding the eyelids open.[10][17] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Rinse the mouth thoroughly with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.[13]

Section 4: Storage and Disposal

Proper storage and disposal are critical final steps in the chemical's lifecycle to ensure long-term safety and environmental protection.

Storage

Store **1-ethyl-1H-pyrazole-5-carbaldehyde** in a tightly closed container in a cool, dry, and well-ventilated area.[11][13] The storage location should be separate from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[19] Storing under an inert atmosphere (e.g., argon or nitrogen) can help prevent degradation, especially for long-term storage.[11]

Disposal

Chemical waste must be managed in compliance with all applicable federal, state, and local regulations. This compound should be disposed of as hazardous chemical waste.[13] Do not dispose of it down the drain.[20] Collect waste material in a clearly labeled, sealed container and transfer it to your institution's EHS department for disposal via a licensed chemical destruction plant or controlled incineration.[13]

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- To cite this document: BenchChem. [Introduction: Navigating the Chemistry of Pyrazole Aldehydes]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1588681#1-ethyl-1h-pyrazole-5-carbaldehyde-safety-and-handling\]](https://www.benchchem.com/product/b1588681#1-ethyl-1h-pyrazole-5-carbaldehyde-safety-and-handling)

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